

Indatraline metabolite identification validation

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Compound Focus: Indatraline hydrochloride

CAS No.: 96850-13-4

Cat. No.: S530604

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Identified Metabolites of Indatraline

The following table summarizes the metabolites of indatraline identified in a study using rat urine and incubations with pooled human liver S9 fraction (pHLS9) [1].

Metabolite Type	Key Biotransformation Steps	Detection Matrix	Notable Characteristics
Phase I Metabolites	Aromatic hydroxylation	Rat urine, pHLS9	Two metabolites formed [1].
Phase II Metabolites	Glucuronidation	Rat urine, pHLS9	Four metabolites formed; main metabolic pathway [1].
Note on Parent Compound	—	Rat urine	Parent indatraline was not detectable in rat urine; identification relies on metabolites [1].

Experimental Protocol for Metabolite Identification

The experimental data is derived from a specific study that used the following methodologies [1]:

- **In Vitro Incubations:**

- **System:** Pooled human liver S9 fraction (pHLS9) from 30 donors.
- **Protein Concentration:** 2 mg/mL in a final incubation volume of 150 μ L.
- **Substrate Concentration:** 25 μ M indatraline.
- **Incubation Conditions:** Carried out at 37°C for up to 480 minutes. Reactions were stopped by adding ice-cold acetonitrile.
- **Co-factors:** The incubation system was supplemented with NADP+, UDP-glucuronic acid (for glucuronidation), and PAPS (for sulfation), among others, to support both phase I and phase II metabolism.

- **In Vivo Sample Collection:**

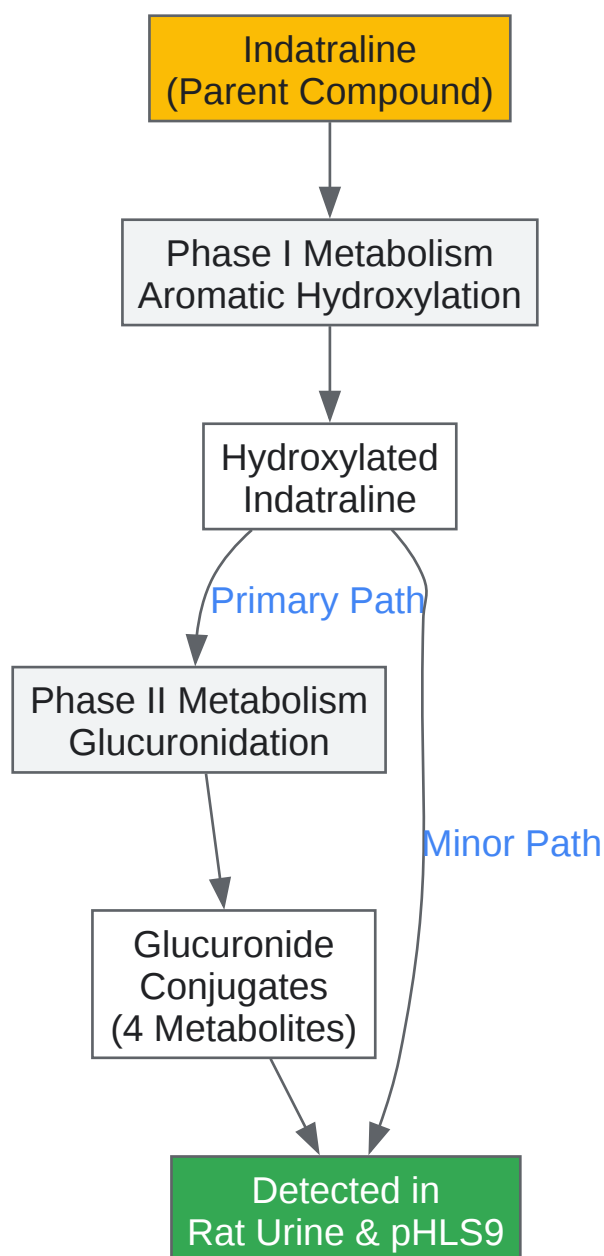
- **Model:** Male Wistar rat.
- **Administration:** Single oral dose of 2 mg/kg indatraline.
- **Sample:** Urine collected over a 24-hour period.

- **Analytical Method:**

- **Technique:** High-Performance Liquid Chromatography coupled to High-Resolution Tandem Mass Spectrometry (HPLC-HRMS/MS).
- **Identification:** Metabolites were identified based on their accurate mass and specific fragmentation patterns. The characteristic isotopic pattern of chlorine atoms in indatraline and its metabolites aided in their identification.

Metabolic Pathway of Indatraline

The diagram below summarizes the primary metabolic fate of indatraline as identified in the study [1].



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Key Insights for Researchers

- **Detection Strategy:** The fact that the parent compound is not detectable in urine underscores the importance of targeting its metabolites—particularly the hydroxylated and glucuronidated forms—for toxicological or pharmacokinetic analyses [1].
- **Analytical Advantage:** The dichlorophenyl group in indatraline provides a distinct chlorine isotopic pattern in mass spectrometry, which serves as a highly specific fingerprint for identifying its

metabolites, even at low abundances [1].

- **Comparative Context:** This metabolic profile differs from that of other cocaine-like NPS. For example, the main metabolic step for troparil, a substance studied in the same publication, is demethylation rather than aromatic hydroxylation [1].

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References

1. Characterization and Metabolism of Drug Products Containing ... [pmc.ncbi.nlm.nih.gov]

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